

# An In-depth Technical Guide to the Physical Properties of (E)-Cyclopentadecene

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## Compound of Interest

Compound Name: Cyclopentadecene

Cat. No.: B13795432

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Audience: Researchers, scientists, and drug development professionals.

## Abstract

(E)-**Cyclopentadecene** is a macrocyclic alkene of significant interest in synthetic chemistry and materials science. A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in areas such as polymer synthesis and fragrance chemistry. This technical guide provides a comprehensive overview of the core physical properties of (E)-**Cyclopentadecene**, detailed experimental protocols for their determination, and a summary of available data. The information is structured to be a practical resource for laboratory professionals.

## Core Physical Properties

The physical characteristics of a compound are critical for its handling, purification, and application. This section summarizes the key physical properties of (E)-**Cyclopentadecene**.

## Data Presentation

The quantitative physical data for (E)-**Cyclopentadecene** are summarized in the table below. It is important to note that while some properties are well-documented, others are based on computational models or data for the general **cyclopentadecene** structure without explicit isomer designation.

Physical Property	Value	Source / Method
Molecular Formula	C <sub>15</sub> H <sub>28</sub>	PubChem[1]
Molecular Weight	208.38 g/mol	PubChem (Computed)[1]
CAS Number	2146-35-2	NIST, PubChem[1][2]
Boiling Point	Data not available	-
Melting Point	Data not available	-
Liquid Density	Experimental data available	NIST / TRC[3]
Refractive Index	Data not available	-
Solubility	Insoluble in water; Soluble in nonpolar organic solvents	General principle

Note: Specific experimental values for boiling point, melting point, and refractive index for the (E)-isomer are not readily available in the public domain. The NIST Thermo Tables indicate the existence of experimental data for the liquid density of **cyclopentadecene**, but the specific values require subscription access.[3]

## Experimental Protocols

Accurate determination of physical properties requires standardized and precise experimental procedures. The following sections detail the methodologies for measuring the key physical properties of (E)-**Cyclopentadecene**.

### Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[4][5] This property is a crucial indicator of purity.

Methodology: Thiele Tube Method[6]

- **Sample Preparation:** Place approximately 0.5 mL of (E)-**Cyclopentadecene** into a small test tube (fusion tube).

- **Capillary Inversion:** Seal one end of a capillary tube using a flame. Place the capillary tube, open-end down, into the fusion tube containing the sample.
- **Apparatus Setup:** Attach the fusion tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Insert the assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the rubber band is above the oil level.<sup>[7]</sup>
- **Observation:** Gently heat the side arm of the Thiele tube with a microburner. As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.<sup>[6]</sup>
- **Measurement:** Cease heating once a steady stream of bubbles is observed. The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube as the apparatus cools.<sup>[6]</sup>
- **Pressure Correction:** Record the atmospheric pressure. If it deviates from standard pressure (760 mmHg), a correction may be necessary.

## Determination of Melting Point

For solid compounds, the melting point is a key physical constant. Since (E)-**Cyclopentadecene** is typically a liquid at room temperature, this protocol would apply if it were to be solidified at low temperatures or for solid derivatives.

Methodology: Capillary Method<sup>[7][8]</sup>

- **Sample Preparation:** Introduce a small amount of the finely powdered, solidified sample into a capillary tube, tapping gently to compact the material to a height of 2-3 mm.<sup>[8][9]</sup>
- **Apparatus Setup:** Place the capillary tube into a melting point apparatus (e.g., a Mel-Temp or DigiMelt device).<sup>[7][10]</sup>
- **Heating:** Heat the sample rapidly to determine an approximate melting range. Then, repeat the measurement with a fresh sample, heating slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.<sup>[10][11]</sup>

- **Measurement:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). A pure compound will exhibit a sharp melting range of 0.5-1.0 °C.[7][11]

## Determination of Density

Density is the mass of a substance per unit volume. For a liquid like (E)-**Cyclopentadecene**, this is a straightforward yet important measurement.

Methodology: Mass/Volume Measurement[12][13][14]

- **Mass Measurement:** Place a clean, dry graduated cylinder or pycnometer on an analytical balance and tare its mass.[14][15]
- **Volume Measurement:** Accurately dispense a known volume of (E)-**Cyclopentadecene** (e.g., 5.00 mL) into the tared container.[16]
- **Final Mass Measurement:** Measure the combined mass of the container and the liquid sample.
- **Calculation:** Subtract the mass of the empty container to find the mass of the liquid. Calculate the density using the formula:  $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$ [12][13]
- **Temperature Control:** Record the ambient temperature, as density is temperature-dependent. For high precision, perform the measurement in a temperature-controlled water bath.

## Determination of Refractive Index

The refractive index measures how light bends as it passes through a substance and is a characteristic property for liquids.[17] It is highly sensitive to purity.

Methodology: Abbe Refractometer[18][19]

- **Calibration:** Ensure the refractometer is calibrated using a standard sample with a known refractive index, such as distilled water.

- **Sample Application:** Open the hinged prisms of the refractometer. Using a pipette, place 2-3 drops of (E)-**Cyclopentadecene** onto the surface of the lower prism and close it securely.  
[19][20]
- **Light Adjustment:** Switch on the light source and adjust it to illuminate the prisms.
- **Measurement:** Look through the eyepiece and turn the coarse adjustment knob until the field of view shows a distinct light and dark region. Rotate the fine adjustment knob to bring the dividing line exactly onto the center of the crosshairs.[19]
- **Reading:** Read the refractive index value from the instrument's scale. If the boundary appears colored, adjust the chromatic dispersion compensator to achieve a sharp, colorless line.
- **Temperature Correction:** Record the temperature from the thermometer attached to the prisms.[18] Since refractive index is temperature-dependent, correct the reading to a standard temperature (usually 20 °C) if necessary.[18]

## Determination of Solubility

Solubility provides insight into the polarity of a compound. The "like dissolves like" principle is a useful guideline.[21][22]

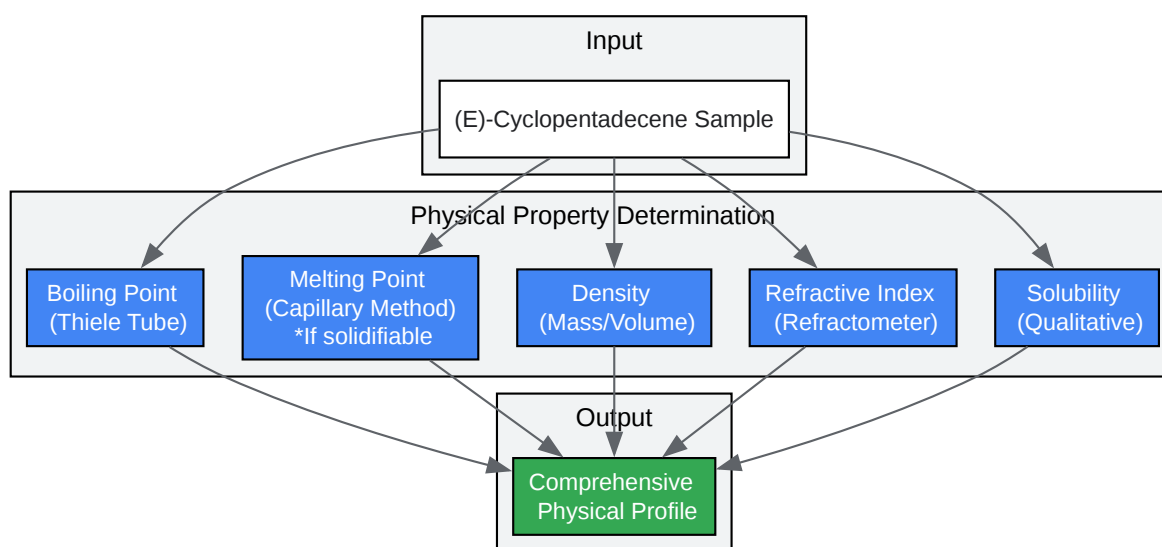
Methodology: Qualitative Assessment[23][24][25]

- **Preparation:** Place a small, measured amount of (E)-**Cyclopentadecene** (e.g., 25 mg or 0.05 mL) into a series of small test tubes.
- **Solvent Addition:** To each tube, add 0.75 mL of a different solvent in small portions. Test a range of solvents with varying polarities, such as water (polar, protic), ethanol (polar, protic), acetone (polar, aprotic), and hexane (nonpolar).
- **Observation:** After each addition, shake the tube vigorously for 10-20 seconds.[21] Observe whether the sample dissolves completely, is partially soluble, or is insoluble.
- **Classification:** Based on its large nonpolar hydrocarbon structure, (E)-**Cyclopentadecene** is expected to be insoluble in water but soluble in nonpolar organic solvents like hexane,

toluene, and diethyl ether.

## Visualization of Experimental Workflow

The logical flow for the comprehensive characterization of the physical properties of an unknown or synthesized sample of (E)-**Cyclopentadecene** is depicted below.



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Caption: Workflow for physical property characterization.

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